

C.I. Reactive Black 3 toxicity comparison with other dyes

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Compound Focus: C.I.Reactive Black 3

CAS No.: 12236-78-1

Cat. No.: S1824607

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Toxicity and Characteristics Comparison

The table below summarizes the properties of RB5 and other dye classes based on the research.

| Dye Name / Class | Chemical Class | Charge | Key Toxicity Concerns | Relative Persistence/Recalcitrance |
|------------------------|------------------------|----------------|--|---|
| Reactive Black 5 (RB5) | Azo (Diazo) [1] [2] | Anionic [2] | Toxic to aquatic life, bacteria; cytotoxic to human cells (55.31% before treatment) [1] [3] | High; complex structure, resistant to degradation [1] |
| Other Azo Dyes | Azo [4] | Varies | Can be metabolized into toxic, mutagenic, or carcinogenic aromatic amines [5] | High under aerobic conditions [4] |

| Dye Name / Class | Chemical Class | Charge | Key Toxicity Concerns | Relative Persistence/Recalcitrance |
|--|------------------------------|--------------|---|-------------------------------------|
| Anthraquinone Dyes | Anthraquinone [6] | Varies | Carcinogenic, mutagenic; high resistance to degradation [6] | Very high; fused aromatic rings [6] |
| Cationic Dyes (e.g., Methylene Violet, Methylene Blue) | Triarylmethane, Thiazine [2] | Cationic [2] | Considered among the most toxic dye classes [2] | Information Missing |

Experimental Data on RB5 Degradation and Detoxification

A 2025 study provides quantitative data on the effectiveness of a bacterial consortium in degrading and detoxifying RB5 [1] [3]. The key findings are summarized below.

| Toxicity Assay Type | Test Organism/Cell Line | Before Degradation | After Degradation |
|---------------------|--------------------------------------|------------------------------|---------------------------------|
| Cytotoxicity | Human breast epithelial cells | 55.31% cytotoxicity [1] [3] | 14.45% cytotoxicity [1] [3] |
| Acute Biotoxicity | <i>Artemia salina</i> (brine shrimp) | 86.7% mortality [1] [3] | 23.3% mortality [1] [3] |
| Phytotoxicity | Plant germination rate | 40% germination rate [1] [3] | 93.33% germination rate [1] [3] |
| Phytotoxicity | Root growth inhibition | 66.38% inhibition [1] [3] | 21.38% inhibition [1] [3] |

Detailed Experimental Protocols

Here are the methodologies from key studies on RB5 degradation, which can serve as reference protocols.

Protocol 1: Biodegradation by a Bacterial Consortium

This protocol details the use of a consortium of *Bacillus cereus*, *Proteus mirabilis*, and *Stenotrophomonas maltophilia* [1].

- **Bacterial Consortium Construction:** Three bacterial species were isolated from textile industry effluents. Compatibility testing was performed before they were combined into a functional consortium [1].
- **Culture Conditions:** The degradation was carried out in a Mineral Salt (MS) medium, with the dye as the primary carbon source. The process was optimized using statistical design (Plackett–Burman and Central Composite Design) and performed best under **static conditions** (98.56% decolorization) [1].
- **Analytical Methods:**
 - **Decolorization Efficiency:** Measured by monitoring the decrease in absorbance of the dye solution using a spectrophotometer [1].
 - **Enzyme Assays:** Activities of key enzymes like **NADH-DCIP reductase** and **azoreductase** (for azo bond cleavage), as well as oxidative enzymes, were analyzed [1].
 - **Metabolite Identification:** The breakdown products were characterized using UV-Vis spectroscopy, FTIR, and GC-MS [1].
 - **Toxicity Assays:** As listed in the table above, toxicity was evaluated using plant seed germination, brine shrimp mortality, and cytotoxicity assays on human cell lines [1] [3].

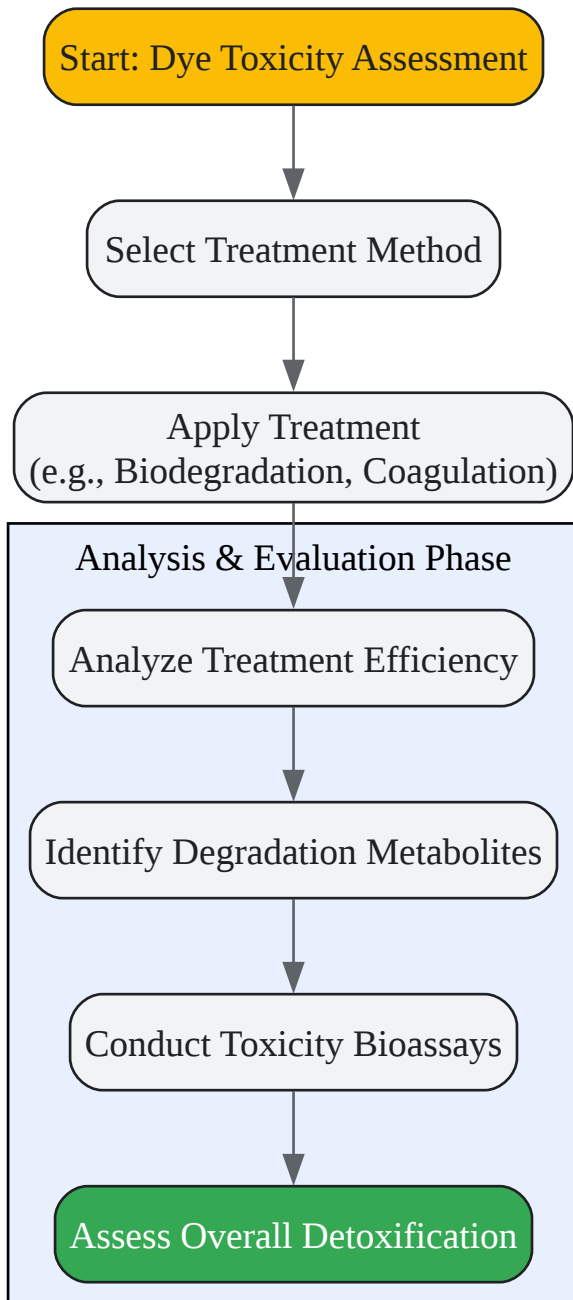
Protocol 2: Coagulation using Tin-Based Coagulants

This chemical method uses tetravalent tin coagulants for RB5 removal [2].

- **Coagulants:** Tin chloride (SnCl_4), Chitosan (Cs), and a hybrid composite of the two (CS@Sn) were tested [2].
- **Optimum Conditions for RB5:** For SnCl_4 , the optimum dosage was **20 mg Sn/L** at **pH 3.0**, achieving 97.8% removal. The hybrid coagulant CS@Sn50% achieved 64.8% removal at 50 mg Sn/L and pH 3.0 [2].
- **Analytical Methods:** Coagulant efficiency was confirmed using SEM, XRD, and FTIR techniques. Dye removal was quantified by measuring residual dye concentration in the water [2].

Experimental Workflow for Dye Toxicity Assessment

The following diagram outlines a general workflow for assessing dye toxicity and treatment efficacy, integrating elements from the protocols above.



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Suggestions for Finding More Information

Since specific data on C.I. Reactive Black 3 is unavailable, I suggest you:

- **Verify the dye's nomenclature:** Ensure "C.I. Reactive Black 3" is the standard and most commonly used identifier, as naming conventions can vary.
- **Search specialized databases:** Look directly in chemical and toxicology databases like the **US EPA ECOTOX Knowledgebase**, **PubChem**, or **TOXNET**.
- **Broaden your search scope:** You might find relevant data in older or more specialized studies on reactive dyes that is not immediately accessible through a general web search.

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